

Navigating the Safe Handling of Murrangatin Diacetate: A Comprehensive Guide

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| Compound of Interest | | |
|----------------------|-----------------------|-----------|
| Compound Name: | Murrangatin diacetate | |
| Cat. No.: | B15593814 | Get Quote |

For Immediate Implementation: This document furnishes critical safety protocols and logistical plans for the handling and disposal of **Murrangatin diacetate**, tailored for research, scientific, and drug development professionals. Strict adherence to these procedures is paramount to ensure personnel safety and environmental protection.

Essential Safety & Handling Protocols

Murrangatin diacetate requires careful handling in a controlled laboratory environment to minimize exposure risk. Personnel must be thoroughly trained on the procedures outlined below before commencing any work with this compound.

Personal Protective Equipment (PPE)

The primary defense against accidental exposure is the consistent and correct use of personal protective equipment. The following PPE is mandatory when handling **Murrangatin diacetate**:



| PPE Category | Specification |
|------------------------|---|
| Eye Protection | Chemical safety goggles. If splashing is possible, a face shield should also be worn. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). |
| Respiratory Protection | A NIOSH-approved respirator is required if working outside of a fume hood or if dust formation is likely. |
| Body Protection | A laboratory coat or other protective clothing to prevent skin contact. |

Storage & Handling

Proper storage and handling are crucial to maintain the integrity of **Murrangatin diacetate** and to prevent accidental spills or exposure.

| Aspect | Procedure |
|----------|--|
| Storage | Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. |
| Handling | All handling of Murrangatin diacetate should be conducted in a chemical fume hood. Avoid the formation of dust and aerosols. Wash hands thoroughly after handling. |

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.



| Emergency Situation | First Aid & Response Measures |
|---------------------|---|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. |
| Skin Contact | Remove contaminated clothing and shoes. Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Ingestion | Do not induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 glasses of water or milk. Seek immediate medical attention. |
| Spill | Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. |

Quantitative Data Summary

At present, specific quantitative toxicological data and occupational exposure limits for **Murrangatin diacetate** are not readily available in public databases. The following table reflects this lack of established values.



| Data Point | Value |
|----------------------------------|-------------------|
| CAS Number | 51650-59-0 |
| Molecular Formula | C19H20O7 |
| Molecular Weight | 360.4 g/mol |
| Permissible Exposure Limit (PEL) | Not Established |
| Time-Weighted Average (TWA) | Not Established |
| Short-Term Exposure Limit (STEL) | Not Established |
| LD50 (Oral) | No Data Available |
| LD50 (Dermal) | No Data Available |
| LC50 (Inhalation) | No Data Available |

Operational & Disposal Plan

A systematic approach to the handling and disposal of **Murrangatin diacetate** is essential for operational safety and environmental compliance.

Step-by-Step Handling Procedure

- Preparation: Before handling, ensure the chemical fume hood is operational and all necessary PPE is readily available and in good condition.
- Weighing & Transfer: Conduct all weighing and transferring of the solid compound within the fume hood to contain any dust.
- Solution Preparation: If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After use, securely seal the container. Decontaminate the work area and any
 equipment used. Remove and properly dispose of contaminated PPE.
- Hand Washing: Always wash hands thoroughly with soap and water after removing gloves.



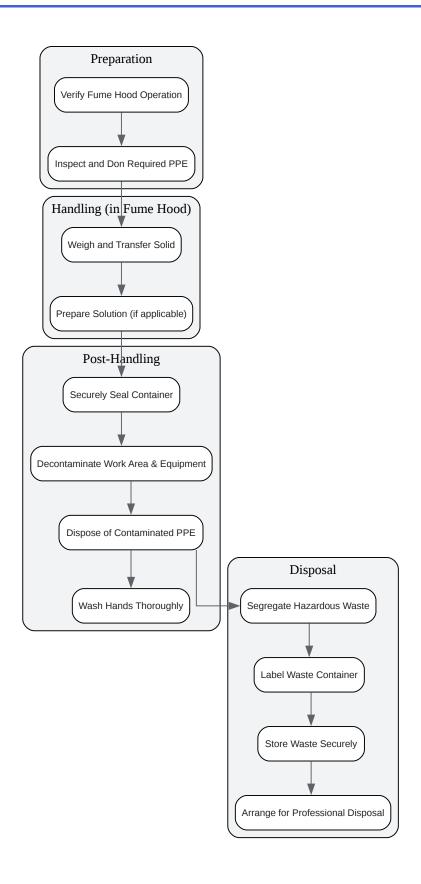
Disposal Plan

All waste materials contaminated with **Murrangatin diacetate** must be treated as hazardous waste.

- Waste Segregation: Collect all solid and liquid waste contaminated with Murrangatin diacetate in separate, clearly labeled, and sealed hazardous waste containers.
- Container Labeling: The waste container label must include "Hazardous Waste" and the name "Murrangatin diacetate."
- Storage of Waste: Store hazardous waste containers in a designated, secure area away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through a licensed and certified hazardous waste disposal company, in accordance with all local, state, and federal regulations. Do not dispose of **Murrangatin diacetate** down the drain or in regular trash.

Workflow for Safe Handling and Disposal





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Caption: Workflow for the safe handling and disposal of Murrangatin diacetate.







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